

CAS number and molecular formula of triptane

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Compound of Interest

Compound Name: **2,2,3-Trimethylbutane**

Cat. No.: **B165475**

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Triptane: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Triptane, systematically known as **2,2,3-trimethylbutane**, is a highly branched saturated hydrocarbon. It is an isomer of heptane and is of significant interest due to its excellent anti-knock properties, making it a valuable component in high-octane fuels. This technical guide provides an in-depth overview of triptane, including its chemical and physical properties, detailed experimental protocols for its synthesis and analysis, and a summary of its primary application. It is crucial to distinguish triptane, the alkane, from triptans, a class of drugs used to treat migraines. This document pertains exclusively to the chemical compound **2,2,3-trimethylbutane**.

Physicochemical Properties of Triptane

The following table summarizes the key physicochemical properties of triptane.

Property	Value	Reference
CAS Number	464-06-2	[cite:]
Molecular Formula	C ₇ H ₁₆	[cite:]
Molecular Weight	100.21 g/mol	[cite:]
Appearance	Colorless liquid	[cite:]
Density	0.69 g/mL at 25 °C	
Melting Point	-25 °C	
Boiling Point	80.9 °C	
Refractive Index	n _{20/D} 1.389	
Vapor Pressure	3.37 psi at 37.7 °C	
Autoignition Temperature	842 °F	
Flash Point	-7 °C (closed cup)	
Solubility	Insoluble in water; Soluble in alcohol and other non-polar solvents. [1] [2]	

Synthesis of Triptane

Triptane can be synthesized through various methods, with the conversion of methanol over a zinc iodide catalyst being a well-documented approach.[\[3\]](#)[\[4\]](#)[\[5\]](#)

Experimental Protocol: Synthesis of Triptane from Methanol

This protocol is based on the catalytic conversion of methanol to triptane using zinc iodide.

Materials:

- Methanol (reagent grade)

- Zinc Iodide (ZnI_2) (anhydrous)
- Isopropanol (initiator)
- Pressure tube with a stir bar
- Oil bath
- Argon or Nitrogen gas supply
- Standard laboratory glassware

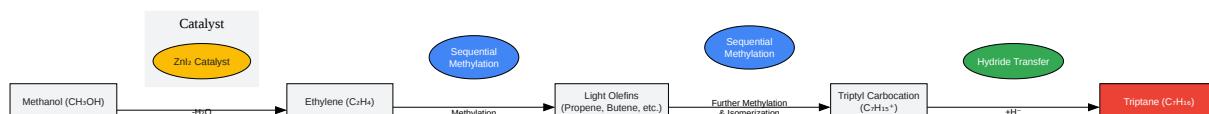
Procedure:

- Preparation of the Reaction Mixture:
 - In a clean, dry pressure tube equipped with a stir bar, add zinc iodide (e.g., 2.27 g).
 - Replace the air in the pressure tube with an inert gas (argon or nitrogen).
 - Using a syringe, inject methanol (e.g., 1.00 mL, 790 mg) and isopropanol (e.g., 50.0 μ L) into the pressure tube.^[4] The molar ratio of methanol to ZnI_2 typically ranges from 2:1 to 3:1.^[4]
 - Seal the pressure tube.
- Reaction:
 - Place the pressure tube in an oil bath preheated to 200 °C.^{[3][4][5]}
 - Stir the reaction mixture for the desired period, typically 2-3 hours.^{[4][5]}
 - Caution: The reaction is performed under pressure. Use a blast shield and appropriate safety measures.
- Work-up and Product Isolation:
 - After the reaction is complete, cool the pressure tube to room temperature.

- Carefully vent the tube to release any pressure from volatile byproducts.
- Upon cooling, the reaction mixture will separate into three phases: an upper hydrocarbon layer, a lower aqueous layer, and some solid.[4]
- Separate the upper hydrocarbon layer, which contains triptane.
- The organic layer can be washed with water and dried over a suitable drying agent (e.g., anhydrous sodium sulfate).
- The crude product can be purified by distillation.

Reaction Pathway

The conversion of methanol to triptane over zinc iodide is proposed to proceed through a two-stage mechanism.[3][4] The initial stage involves the formation of a carbon-carbon bond, likely producing ethylene.[3][4] This is followed by a series of homogeneously catalyzed sequential cationic methylations of olefinic intermediates.[3][4]



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Caption: Reaction pathway for the synthesis of triptane from methanol.

Analytical Methods

Gas chromatography-mass spectrometry (GC-MS) is a suitable technique for the analysis of triptane and other branched alkanes.

Experimental Protocol: GC-MS Analysis of Triptane

This protocol provides a general guideline for the analysis of triptane in a hydrocarbon mixture.

Instrumentation:

- Gas Chromatograph coupled with a Mass Spectrometer (GC-MS)
- Capillary column suitable for hydrocarbon analysis (e.g., non-polar column)
- Helium carrier gas

Sample Preparation:

- Liquid Samples: Dilute the sample in a volatile solvent such as hexane or pentane to an appropriate concentration (e.g., 1-10 ppm).
- Solid Samples: If triptane is to be extracted from a solid matrix, use a suitable solvent and extraction technique (e.g., soxhlet extraction, sonication).

GC-MS Parameters:

- Injector Temperature: 250 °C
- Carrier Gas: Helium at a constant flow rate (e.g., 1 mL/min)
- Oven Temperature Program:
 - Initial temperature: 40 °C, hold for 2 minutes
 - Ramp: 10 °C/min to 250 °C
 - Hold at 250 °C for 5 minutes
 - (This program should be optimized based on the specific column and sample matrix)
- MS Transfer Line Temperature: 280 °C
- Ion Source Temperature: 230 °C
- Ionization Mode: Electron Ionization (EI) at 70 eV

- Scan Range: m/z 40-200

Data Analysis:

- Identify the triptane peak based on its retention time and comparison of its mass spectrum with a reference spectrum from a library (e.g., NIST).
- The mass spectrum of triptane is characterized by a molecular ion peak (m/z 100) and prominent fragment ions.
- Quantification can be performed using an internal or external standard method.

Applications

The primary application of triptane is as a high-performance fuel additive. Its highly branched structure results in a very high research octane number (RON), which helps to prevent engine knocking in internal combustion engines. This property has made it a subject of interest for aviation and high-performance gasolines.

Conclusion

Triptane (**2,2,3-trimethylbutane**) is a valuable chemical with well-defined properties and synthesis routes. Its primary application as a high-octane fuel component underscores its importance in the petrochemical industry. The experimental protocols and reaction pathway provided in this guide offer a comprehensive resource for researchers and scientists working with this compound. It is imperative to differentiate triptane from the unrelated class of migraine medications known as triptans.

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